

Molecular weight and formula of 1,1,1-Trifluoropentane

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Compound of Interest

Compound Name: 1,1,1-Trifluoropentane

Cat. No.: B1361525

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Technical Overview of 1,1,1-Trifluoropentane

This document provides a concise technical summary of the fundamental molecular properties of **1,1,1-Trifluoropentane**, a fluorinated hydrocarbon. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data on this compound.

Molecular and Physical Properties

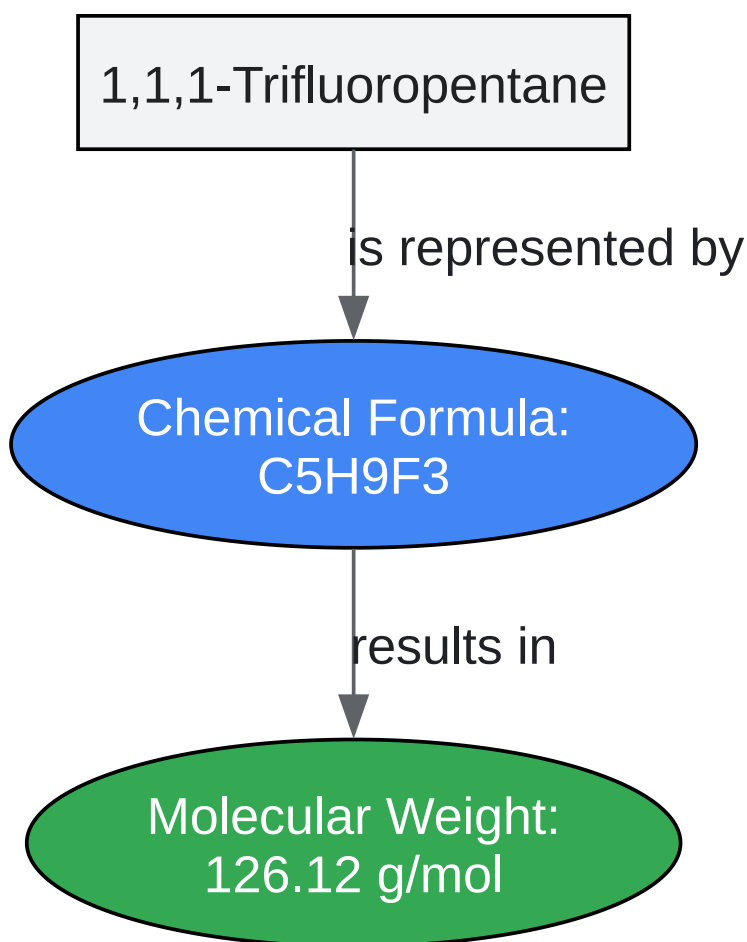
1,1,1-Trifluoropentane is a halogenated alkane with the chemical formula $C_5H_9F_3$.^{[1][2][3]} Its molecular structure consists of a five-carbon pentane chain with three fluorine atoms attached to the first carbon atom. This substitution significantly influences its physical and chemical properties.

The key quantitative data for **1,1,1-Trifluoropentane** are summarized in the table below for ease of reference.

Property	Value	Reference
Chemical Formula	C5H9F3	[1][2][3]
Molecular Weight	126.12 g/mol	[1][3]
Exact Mass	126.06563477 Da	[2]
Density	0.989 g/cm ³	[1]
Boiling Point	59.1 °C at 760 mmHg	[1]
Vapor Pressure	217 mmHg at 25°C	[1]

Logical Relationship of 1,1,1-Trifluoropentane Properties

The following diagram illustrates the logical flow from the compound's name to its structural formula and resulting molecular weight.



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Core properties of **1,1,1-Trifluoropentane**.

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References

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- 2. Page loading... [wap.guidechem.com]
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- To cite this document: BenchChem. [Molecular weight and formula of 1,1,1-Trifluoropentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361525#molecular-weight-and-formula-of-1-1-1-trifluoropentane]

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